

What is the chemical structure of 4-PQBH?

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Compound of Interest

Compound Name: 4-PQBH
Cat. No.: B15607312

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An In-depth Technical Guide to **4-PQBH**: Structure, Mechanism, and Therapeutic Potential
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-PQBH**, a novel binder of the orphan nuclear receptor Nur77, with significant potential in cancer therapy, particularly for hepatocellular carcinoma (HCC).[1]

Chemical Identity and Structure

4-PQBH, also known by its IUPAC name N'-[(pyridin-4-yl)methylidene]-4-[(quinolin-4-yl)amino]benzohydrazide, is a quinoline-Schiff-base derivative.[1] Its fundamental chemical properties are summarized below.

Property	Value
Molecular Formula	C ₂₂ H ₁₇ N ₅ O
Molecular Weight	367.40 g/mol
CAS Number	2243355-51-1
SMILES	<chem>O=C(NN=Cc1ccncc1)c1ccc(Nc2ccnc3ccccc23)c1</chem>

Biological Activity and Mechanism of Action

4-PQBH has been identified as a potent binder of Nur77 (also known as NR4A1), an orphan nuclear receptor implicated in cancer.[1] The compound exhibits promising anti-tumor activity against hepatocellular carcinoma by inducing a form of cell death known as paraptosis.[1]

Binding Affinity for Nur77

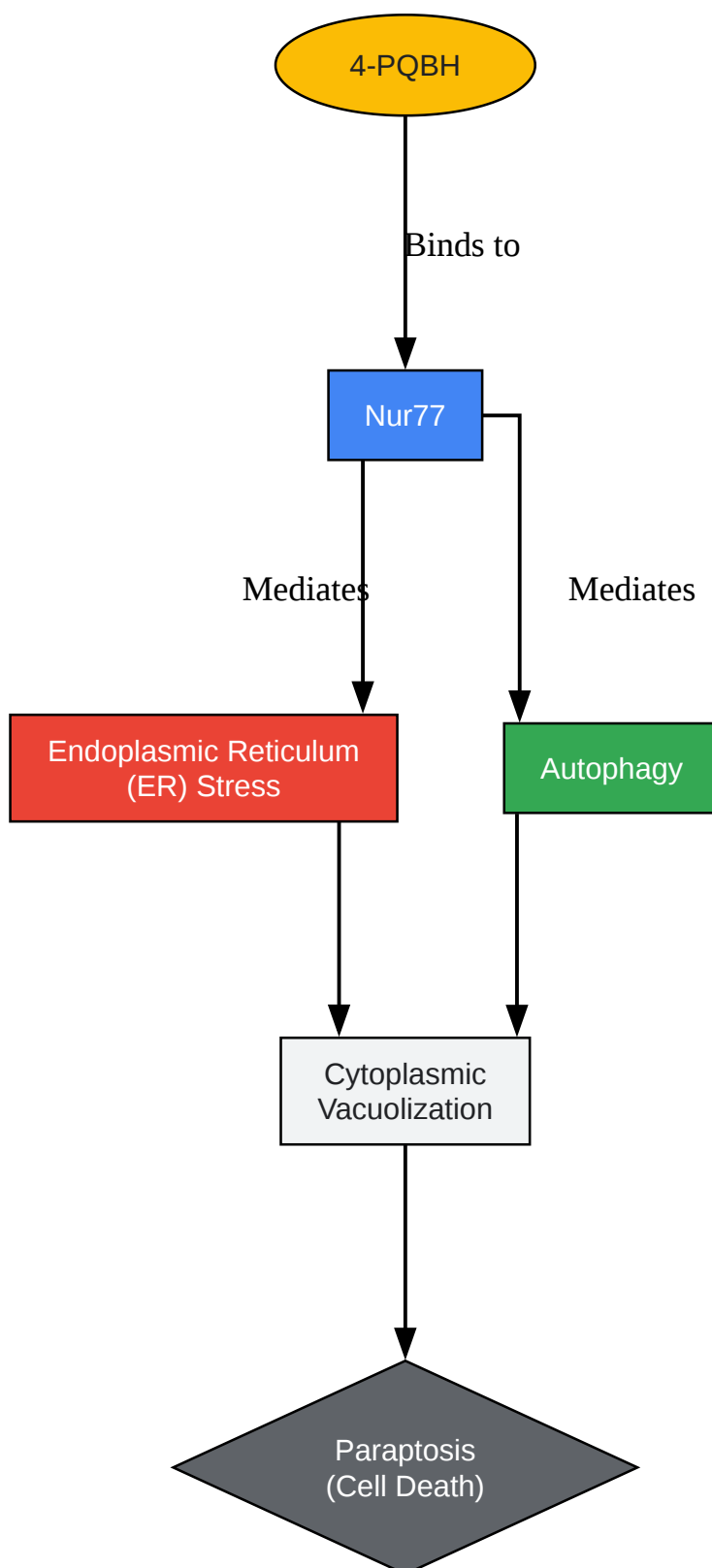
Quantitative analysis has demonstrated a strong interaction between **4-PQBH** and the Nur77 protein.

Parameter	Value
K D	1.17 μM

K D (Dissociation Constant) is a measure of binding affinity. A lower K D value indicates a stronger binding affinity.

Signaling Pathway

The primary mechanism of action for **4-PQBH** involves its binding to Nur77, which triggers a cascade of downstream cellular events. This leads to caspase-independent cytoplasmic vacuolization and ultimately, paraptotic cell death in HCC cells.[1] The key steps in this pathway are Nur77-mediated endoplasmic reticulum (ER) stress and autophagy.[1]



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4-PQBH induced signaling pathway.

Efficacy in Hepatocellular Carcinoma

Research has demonstrated the potential of **4-PQBH** as a therapeutic agent for hepatocellular carcinoma, a cancer type that often evades traditional apoptosis-based therapies.[1]

In Vitro Cytotoxicity

Studies have shown that **4-PQBH** exhibits selective cytotoxicity towards HCC cells.[1]

In Vivo Tumor Inhibition

In preclinical xenograft models, **4-PQBH** has been shown to effectively inhibit tumor growth.[1] This in vivo efficacy is attributed to the induction of Nur77-dependent cytoplasmic vacuolization and paraptosis within the tumor cells.[1]

Experimental Protocols

The following outlines the general methodologies employed in the characterization of **4-PQBH**. For detailed, step-by-step protocols, it is recommended to consult the primary research article by Baicun Li, et al. (2022).

Synthesis of 4-(quinoline-4-amino) benzoylhydrazide derivatives

A series of these derivatives, including **4-PQBH**, were synthesized to evaluate their biological activity.[1]

In Vitro Anti-HCC Activity Evaluation

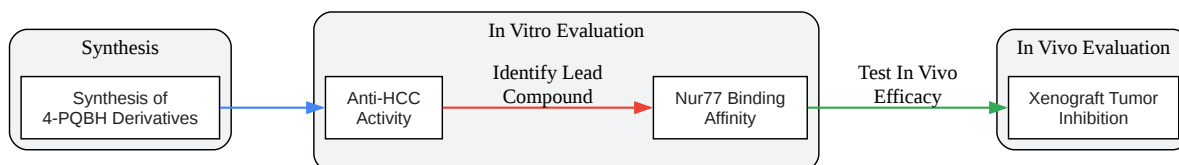
The cytotoxic effects of **4-PQBH** on hepatocellular carcinoma cell lines were assessed to determine its anti-cancer properties.[1]

Nur77 Binding Affinity Assay

The binding affinity of **4-PQBH** to the Nur77 protein was quantified to establish it as a direct binder.[1]

Xenograft Tumor Inhibition Studies

The in vivo anti-tumor effects of **4-PQBH** were evaluated in animal models bearing hepatocellular carcinoma xenografts.[1]



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Experimental workflow for **4-PQBH**.

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References

- 1. Discovery of a Nur77-mediated cytoplasmic vacuolation and paraptosis inducer (4-PQBH) for the treatment of hepatocellular carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
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